

Technical Support Center: AFR-605 Free Base Handling & Formulation[1][2]

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Compound of Interest

Compound Name: AFR-605 free base

CAS No.: 214707-81-0

Cat. No.: B1664406

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Compound Profile & Physicochemical Challenges[1][2][4][5]

AFR-605 is a synthetic indazole-3-carboxamide derivative.[1] While often supplied as a hydrochloride salt for stability, the Free Base form is frequently utilized for specific lipid-based formulations or membrane permeability studies. However, the free base presents distinct handling challenges due to its lipophilicity and ionization behavior.

Physicochemical Data Table

Property	Value / Characteristic	Implication for Handling
Molecular Formula	C ₂₄ H ₃₁ N ₅ O	High carbon content relative to polar groups indicates poor aqueous solubility.[1][2]
Molecular Weight	405.54 g/mol	Moderate size; capable of crossing membranes but prone to aggregation.
Predicted LogP	~3.8 - 4.2	Highly Lipophilic. Practically insoluble in neutral water.[1]
pKa (Basic)	~9.2 (Piperidine nitrogen)	pH Dependent Solubility. Soluble only at pH < 6.0; precipitates at physiological pH (7.4).
Physical State	Off-white solid / Viscous oil	Can be sticky and difficult to weigh accurately; hygroscopic. [1]

Troubleshooting Guide (Q&A)

Category A: Solubility & Stock Preparation[2][6]

Q1: I am trying to dissolve **AFR-605 Free Base** in PBS (pH 7.4) or water, but it floats or sticks to the tube. Why? A: This is the most common error. As a free base, AFR-605 is unprotonated and highly lipophilic at neutral pH. It behaves like an oil.

- The Fix: You must dissolve the free base in an organic solvent (DMSO or Ethanol) first, or convert it to a salt in situ using acid.
- Protocol: Prepare a 10–50 mM stock in 100% anhydrous DMSO. Do not attempt to dissolve directly in aqueous buffer.

Q2: My DMSO stock solution crashes out (precipitates) when I dilute it into cell culture media. How do I prevent this? A: This "solvent shock" occurs because the local concentration of the hydrophobic free base exceeds its solubility limit before it can disperse.

- The Fix:
 - Vortexing: Vortex the media while slowly adding the DMSO stock (dropwise).
 - Concentration Limit: Ensure the final concentration is below the solubility ceiling (typically < 10 μ M for this class of free bases in media).
 - BSA Carrier: Pre-incubate the media with 0.1% BSA (Bovine Serum Albumin).[2] The albumin binds the lipophilic free base, keeping it in suspension and preventing precipitation on the plasticware.

Category B: In Vivo Formulation[1][2]

Q3: Can I use the DMSO stock for animal injections (IP/IV)? A: High DMSO concentrations are toxic. For in vivo work with the free base, you need a vehicle that solubilizes lipophilic molecules.

- Recommended Vehicle (Solution): 5% DMSO + 5% Tween-80 + 90% Saline.[1]
 - Note: If the solution becomes cloudy upon adding saline, acidify the saline slightly (pH 4.5–5.0) with dilute HCl. This protonates the piperidine nitrogen, effectively turning the free base into a soluble salt in situ.
- Recommended Vehicle (Suspension): 0.5% Methylcellulose (MC) + 0.1% Tween-80.[1] This creates a stable suspension for oral gavage (PO).

Category C: Stability & Storage[1][2]

Q4: My Free Base turned yellow/brown after a month on the bench. Is it still good? A: Likely not. The free base amine is susceptible to oxidation (N-oxide formation) and moisture absorption.[1]

- Storage Rule: Store solid **AFR-605 Free Base** at -20°C, desiccated, and protected from light.
- Stock Storage: DMSO stocks should be aliquoted and stored at -20°C. Avoid repeated freeze-thaw cycles, which introduce moisture and promote precipitation.[1]

Step-by-Step Protocols

Protocol 1: Preparation of 10 mM Stock Solution

Target: Create a stable master stock for in vitro assays.

- Weighing: Accurately weigh 4.05 mg of **AFR-605 Free Base**.
 - Tip: If the compound is oily/sticky, weigh it directly into a glass vial to avoid loss on weighing paper.
- Solubilization: Add 1.0 mL of anhydrous DMSO (molecular biology grade).
- Mixing: Vortex vigorously for 30 seconds. If particles persist, warm to 37°C for 2 minutes. Sonication is rarely needed for the free base in DMSO.
- Storage: Aliquot into 50 µL volumes in amber tubes. Store at -20°C.

Protocol 2: "In Situ" Salt Conversion for Aqueous Assays

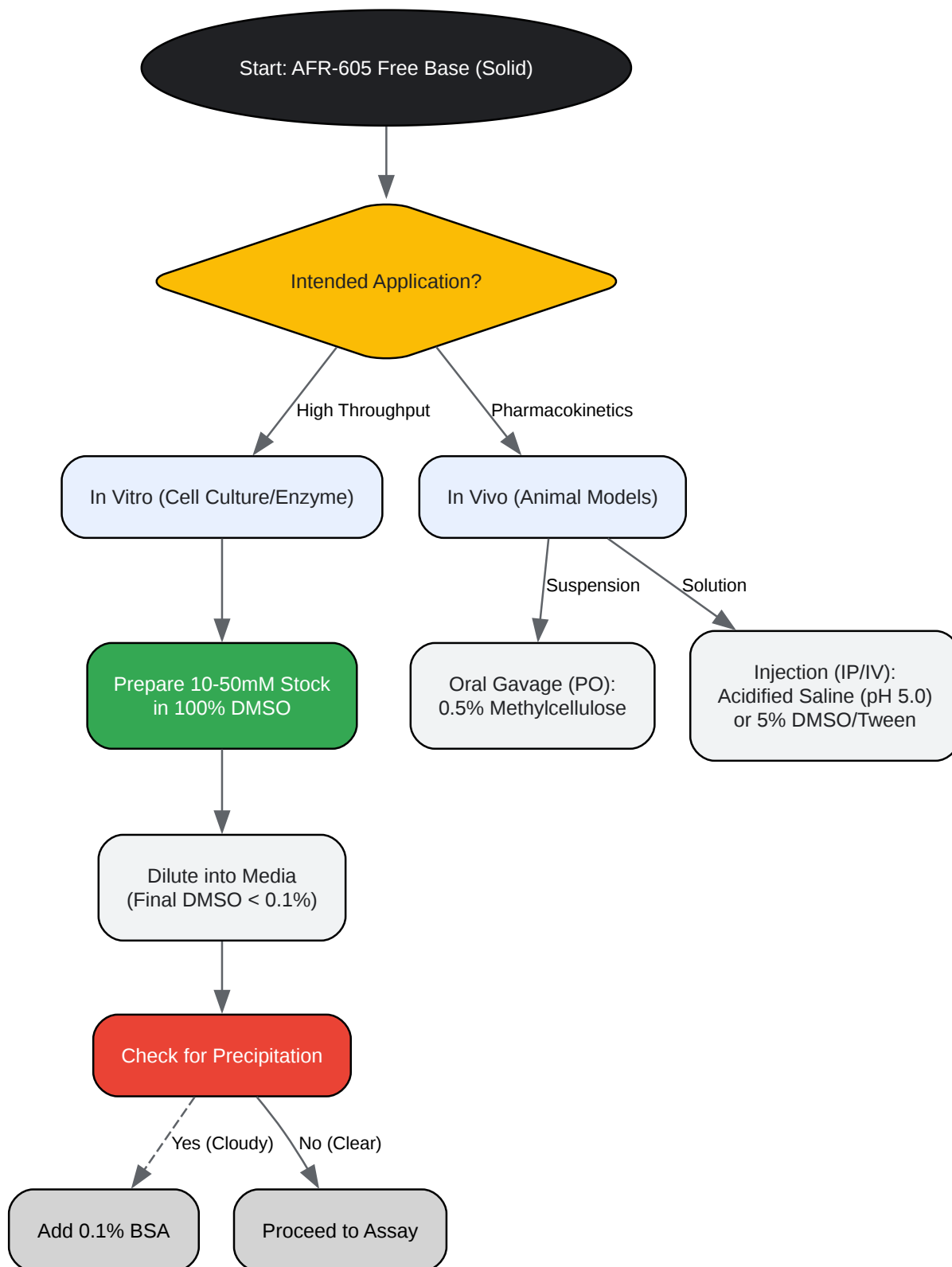
Target: Dissolving the free base in water without organic solvents (for DMSO-sensitive assays).

[1]

- Weigh 4.05 mg of **AFR-605 Free Base**.
- Add 900 µL of deionized water (Result: Cloudy suspension).
- While stirring, slowly add 1.0 M HCl in 10 µL increments.
- Monitor clarity. As the pH drops below ~6.0, the amine protonates, and the solution will turn clear.
- Adjust final volume to 1.0 mL with water.
- Result: You now have a 10 mM stock of AFR-605 HCl (in situ).[1]

Visualizing the Solubilization Logic

The following diagram illustrates the decision-making process for handling AFR-605 based on the required final application.



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Caption: Decision tree for formulating **AFR-605 Free Base**, highlighting the critical divergence between organic stock preparation for in vitro use and pH-adjusted vehicles for in vivo administration.

References

- National Center for Advancing Translational Sciences (NCATS). AFR-605 Entry - Inxight Drugs. [\[Link\]\[1\]](#)
- PubChem. Compound Summary for AFR-605 (C24H31N5O). [\[Link\]\[1\]](#)

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Sources

- 1. 1-(1-methylethyl)-N-[(6-methyl-2-oxo-4-propyl-1,2-dihydro-3-pyridinyl)methyl]-6-[6-(4-methyl-1-piperazinyl)-3-pyridinyl]-1H-indazole-4-carboxamide | C31H39N7O2 | CID 54596764 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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